Safe Disposal and Handling of DB04760: A Procedural Guide

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Compound of Interest

Compound Name:	*DB04760*
Cat. No.:	*B1677353*

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For researchers, scientists, and professionals in drug development, the proper management of chemical compounds is paramount for laboratory safety and experimental integrity. This guide provides essential, step-by-step procedures for the safe handling and disposal of **DB04760**, a potent and selective MMP-13 inhibitor. Adherence to these protocols is critical to mitigate risks and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of key quantitative data for **DB04760** is presented below for easy reference.

Property	Value
Molecular Weight	410.42 g/mol [1]
CAS Number	544678-85-5[1]
Storage (Powder)	-20°C[2]
Storage (in Solvent)	-80°C[2]

Personal Protective Equipment (PPE) and Handling

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Before handling **DB04760**, it is imperative to be equipped with the appropriate personal protective equipment. Engineering controls, such as ensuring adequate ventilation and having an accessible safety shower and eye wash station, are also crucial.[2]

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.
- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust or aerosols.

When handling the compound, avoid contact with eyes and skin, and prevent the formation of dust and aerosols. Do not eat, drink, or smoke in the laboratory area where this compound is being used.

Storage Procedures

Proper storage is essential to maintain the stability and integrity of **DB04760**.

- Container: Keep the container tightly sealed.
- Environment: Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.
- Temperature: Store the powdered form at -20°C and solutions at -80°C.

Spill and Accidental Release Measures

In the event of a spill or accidental release, follow these procedures to contain and clean up the material safely.

- Evacuate: Evacuate personnel to safe areas.
- Ventilate: Ensure adequate ventilation in the affected area.

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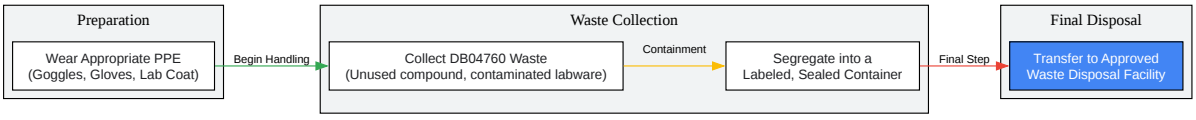
- Contain Spillage: Try to prevent further leakage or spillage. Keep the product away from drains and water courses.
- Absorb: For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.
- Decontaminate: Scrub surfaces and equipment with alcohol.
- Dispose of Contaminated Material: Dispose of all contaminated materials, including absorbents, according to the disposal procedures outlined below.

Disposal Procedures

The final disposal of **DB04760** and its containers must be handled with care to prevent environmental contamination.

- Primary Disposal Method: Dispose of the contents and the container at an approved waste disposal plant.
- Environmental Precautions: Avoid release to the environment. Spillage should be collected.

The following diagram outlines the logical workflow for the proper disposal of **DB04760**.



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DB04760 Disposal Workflow

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References

- 1. selleckchem.com [selleckchem.com]
- 2. DB04760 analog 1|MSDS [dcchemicals.com]
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